Synthesis Protocol and Application Note for 4-Methoxy-4-vinyltetrahydro-2H-pyran

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Compound of Interest

Compound Name:	*4-Methoxy-4-vinyltetrahydro-2h-pyran*
CAS No.:	*761411-16-9*
Cat. No.:	*B3153579*

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Target Audience: Researchers, Synthetic Chemists, and Drug Development Professionals
Application Focus: Building block for apoptosis-inducing agents and Bcl-2 family protein inhibitors.

Strategic Context & Application

The compound **4-Methoxy-4-vinyltetrahydro-2H-pyran** is a highly specialized, sterically hindered ether that serves as a critical structural motif in modern oncology drug discovery. It is most notably utilized as a key intermediate in the synthesis of potent apoptosis-inducing agents, specifically Bcl-2 family protein inhibitors such as venetoclax and its structural analogs[1]. These inhibitors are designed to restore the apoptotic pathway in malignant cells, making the reliable and scalable synthesis of their building blocks a priority for pharmaceutical manufacturing[2].

The protocol detailed below is adapted from validated pharmaceutical procedures designed for high-yield generation of this intermediate prior to its integration into complex active pharmaceutical ingredients (APIs)[2].

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Mechanistic Rationale & Causality

Designing a robust synthesis for a sterically hindered, tertiary methyl ether requires precise control over nucleophilicity and reaction thermodynamics. The synthesis is executed in two distinct phases:

Phase 1: Grignard Addition (Nucleophilic Alkylation)

The sequence begins with the nucleophilic addition of vinylmagnesium bromide to dihydro-2H-pyran-4(3H)-one.

- Causality of Reagents: Vinylmagnesium bromide acts as a hard nucleophile. Anhydrous diethyl ether is selected as the solvent because its oxygen atoms coordinate with the magnesium cation, stabilizing the Grignard reagent and preventing premature degradation.
- Thermal Control: The reaction is initiated at 0°C to suppress the competitive enolization of the ketone (which would merely deprotonate the starting material rather than alkylate it).
- Quenching Strategy: Saturated aqueous ammonium chloride (

) is used for the quench. As a mild, slightly acidic buffer, it efficiently protonates the magnesium alkoxide intermediate without providing enough acidity to trigger the acid-catalyzed dehydration of the newly formed, sensitive tertiary alcohol.

Phase 2: Williamson Ether Synthesis (Sterically Hindered Methylation)

Converting the resulting 4-vinyltetrahydro-2H-pyran-4-ol to its methyl ether is challenging due to the severe steric bulk surrounding the tertiary hydroxyl group.

- Causality of Base: Standard bases (e.g.,

  or

) are insufficiently basic to deprotonate a tertiary alcohol quantitatively. Sodium hydride (

) is deployed as a strong, non-nucleophilic base to irreversibly force the formation of the tertiary alkoxide, driven by the evolution of hydrogen gas.

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- Causality of Electrophile & Solvent: Tetrahydrofuran (THF) is chosen over diethyl ether to allow for a higher reflux temperature (66°C), which provides the necessary kinetic energy to overcome the steric hindrance during deprotonation. Dimethyl sulfate (

) is selected over methyl iodide (

) because its significantly higher boiling point (188°C) prevents the electrophile from vaporizing out of the reaction mixture during the prolonged overnight reflux required to drive the

  substitution to completion.

Workflow Visualization

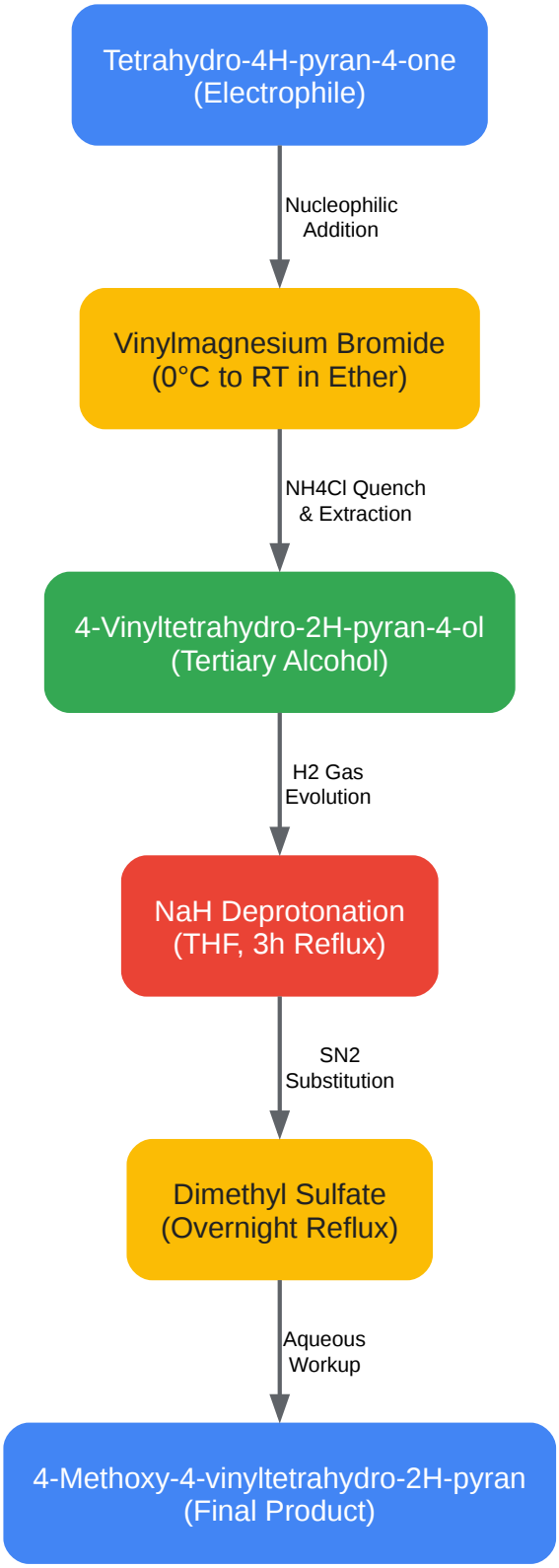

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Fig 1: Two-step mechanistic workflow for the synthesis of **4-Methoxy-4-vinyltetrahydro-2H-pyran**.

Quantitative Reaction Parameters

The following table summarizes the stoichiometric requirements and physicochemical properties of the reagents utilized in this protocol[2].

Reactant / Reagent	MW (g/mol)	Mass / Vol	Amount (mmol)	Equivalents	Function
Phase 1: Grignard Addition					
Dihydro-2H-pyran-4(3H)-one	100.12	8.01 g	80.0	1.00	Electrophilic Substrate
Vinylmagnesium bromide (1.0 M)	131.27	104.0 mL	104.0	1.30	Nucleophile
Phase 2: Etherification					
4-Vinyltetrahydro-2H-pyran-4-ol	128.17	9.40 g	73.3	1.00	Nucleophile Precursor
Sodium Hydride (60% in oil)	24.00	5.28 g	132.0	1.80	Deprotonating Base
Dimethyl Sulfate	126.13	8.41 mL	88.6	1.21	Electrophile

Step-by-Step Experimental Protocol

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Phase 1: Synthesis of 4-Vinyltetrahydro-2H-pyran-4-ol

- Preparation: Purge a flame-dried, round-bottom flask with inert gas (Nitrogen or Argon). Add dihydro-2H-pyran-4(3H)-one (8.01 g, 80.0 mmol) and dissolve in anhydrous diethyl ether (50 mL).
- Addition: Submerge the flask in an ice-water bath to achieve an internal temperature of 0°C. Over a period of 20 minutes, add 1.0 M vinylmagnesium bromide in THF/ether (104 mL, 104 mmol) dropwise via an addition funnel to control the exothermic reaction.
- Propagation: Remove the ice bath and allow the reaction mixture to warm to room temperature. Stir continuously overnight under an inert atmosphere.
- Quenching: Cool the reaction mixture back to 0°C and carefully quench by adding saturated aqueous

  dropwise until effervescence ceases.
- Extraction & Purification: Separate the organic layer. Extract the remaining aqueous layer with diethyl ether (

  mL). Combine the organic layers, wash with brine, dry over anhydrous

  , filter, and concentrate under reduced pressure. Purify the residue via flash column chromatography (silica gel, 20% ethyl acetate in hexanes) to isolate the intermediate[2].

Self-Validating Checkpoint 1:

- TLC: Confirm the complete disappearance of the starting ketone (visualized via

  stain; the ketone will not stain as intensely as the newly formed allylic/tertiary alcohol).
- NMR:

  NMR (

) must show characteristic terminal vinyl protons (multiplets at ~5.1–5.3 ppm) and an internal vinyl proton (multiplet at ~5.8–6.0 ppm).

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Phase 2: Synthesis of 4-Methoxy-4-vinyltetrahydro-2H-pyran

Safety Warning: Sodium hydride is highly pyrophoric. Dimethyl sulfate is a potent alkylating agent and known carcinogen. Perform all steps in a certified fume hood using appropriate PPE.

- Deprotonation: In a dry flask under inert gas, dissolve the purified 4-vinyltetrahydro-2H-pyran-4-ol (9.4 g, 73.3 mmol) in anhydrous tetrahydrofuran (150 mL). Cool the solution to 0°C.
- Base Addition: Portionwise, carefully add 60% sodium hydride dispersion in mineral oil (5.28 g, 132 mmol). Wait for the initial vigorous evolution of hydrogen gas to subside between additions.
- Alkoxide Formation: Attach a reflux condenser, remove the ice bath, and heat the suspension to reflux (approx. 66°C) for exactly 3 hours to ensure complete deprotonation of the sterically hindered alcohol.
- Methylation: Cool the reaction mixture slightly below reflux. Slowly, via syringe, add dimethyl sulfate (8.41 mL, 88.6 mmol).
- Propagation: Re-apply heat and reflux the solution overnight[2].
- Workup: Cool the reaction to room temperature. Carefully hydrolyze any unreacted dimethyl sulfate and excess NaH by adding cool, saturated aqueous

  . Extract the product into ethyl acetate, wash with water and brine, dry over

  , and concentrate. Purify via silica gel chromatography to yield the final product.

Self-Validating Checkpoint 2:

- FTIR: This is the most definitive validation step. The broad O-H stretch at ~3300

  present in the intermediate must be completely absent in the final product.
- NMR:

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NMR (

) will confirm success via the appearance of a new, sharp singlet integrating to 3H at approximately 3.2 ppm, corresponding to the newly installed methoxy group.

References

- Title: Melt-extruded solid dispersions containing an apoptosis-inducing agent (WO2012121758A1) Source: WIPO (PCT) / Google Patents URL:[2]
- Title: Polymorphic forms of venetoclax (WO2018069941A2) Source: WIPO (PCT) / Google Patents URL:[1]

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Sources

- 1. WO2018069941A2 - Polymorphic forms of venetoclax - Google Patents [patents.google.com]
- 2. WO2012121758A1 - Melt-extruded solid dispersions containing an apoptosis-inducing agent - Google Patents [patents.google.com]
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